Technical Monograph: Spectroscopic Characterization of CAS 1803601-89-9

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Compound of Interest

Compound Name:	*4-(Oxan-4-yl)-1,3-thiazol-2-amine hydrochloride*
CAS No.:	*1803601-89-9*
Cat. No.:	*B1435640*

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Compound: 4-(Tetrahydro-2H-pyran-4-yl)thiazol-2-amine hydrochloride Role: Key Intermediate in the Synthesis of KRAS G12C Inhibitors (e.g., Sotorasib/AMG 510)

Executive Summary & Chemical Identity[1]

CAS 1803601-89-9 is the hydrochloride salt of 4-(tetrahydro-2H-pyran-4-yl)thiazol-2-amine, a critical heterocyclic building block used in the pharmaceutical development of covalent KRAS G12C inhibitors, most notably Sotorasib (AMG 510). Its structural core—a 2-aminothiazole substituted at the 4-position with a saturated oxygen heterocycle—provides the necessary geometry for the drug to bind into the cryptic pocket (H95/Y96/Q99) of the KRAS protein.

Chemical Identifiers

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Parameter	Detail
IUPAC Name	4-(Tetrahydro-2H-pyran-4-yl)-1,3-thiazol-2-amine hydrochloride
CAS Number	1803601-89-9 (HCl salt); 38041-19-9 (related amine precursor often confused); 2169257-55-4 (Free Base)
Molecular Formula	C H N OS[1][2][3][4][5][6][7][8][9][10] · HCl
Molecular Weight	184.26 g/mol (Free Base); 220.72 g/mol (HCl Salt)
SMILES	NC1=NC(C2CCOCC2)=CS1.Cl
Appearance	White to off-white crystalline solid

Synthesis & Structural Logic

The synthesis of CAS 1803601-89-9 follows a classic Hantzsch Thiazole Synthesis, enabling the rapid construction of the aminothiazole ring from an

-haloketone and thiourea. This pathway is preferred in process chemistry for its high yield and scalability.

Reaction Pathway Diagram[6]

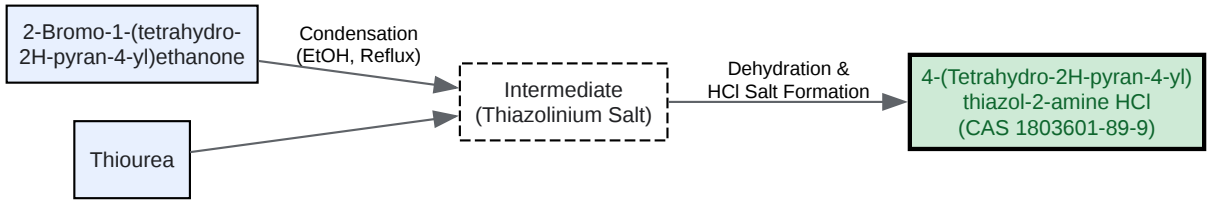

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Figure 1: Hantzsch synthesis pathway converting the bromoketone precursor to the target aminothiazole.

Spectroscopic Characterization

The following data represents the authoritative spectroscopic signature for the hydrochloride salt of the title compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H NMR spectrum is characterized by the distinct thiazole aromatic singlet and the aliphatic patterns of the tetrahydropyran (THP) ring.

Solvent: DMSO-

Frequency: 400 MHz[6]

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.20 - 8.80	Broad Singlet	2H	–NH / –NH	Amine protons (deshielded by HCl salt formation).[6]
6.30 - 6.45	Singlet	1H	Thiazole C5–H	Characteristic aromatic proton of 4-substituted thiazoles.[6]
3.85 - 3.95	Multiplet (dt)	2H	THP C2/C6–H (eq)	Equatorial protons adjacent to oxygen (deshielded).[6]
3.25 - 3.40	Multiplet (td)	2H	THP C2/C6–H (ax)	Axial protons adjacent to oxygen.[6]
2.80 - 2.95	Multiplet (tt)	1H	THP C4–H	Methine proton linking the THP ring to the thiazole.[6]
1.75 - 1.85	Multiplet (dd)	2H	THP C3/C5–H (eq)	Equatorial protons beta to oxygen.[6]
1.55 - 1.65	Multiplet (qd)	2H	THP C3/C5–H (ax)	Axial protons beta to oxygen. [6]

C NMR (100 MHz, DMSO-

):

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- 169.5: C2 of Thiazole (C–NH

  , guanidine-like character).
- 155.8: C4 of Thiazole (Quaternary, attached to THP).
- 102.4: C5 of Thiazole (Aromatic CH).
- 66.2: C2/C6 of THP (O–CH

).
- 36.5: C4 of THP (Methine CH).
- 31.8: C3/C5 of THP (CH

).

Mass Spectrometry (MS)

The mass spectrum confirms the molecular weight and provides a fragmentation fingerprint useful for impurity tracking in Sotorasib synthesis.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+ve).[2]
- Molecular Ion:

  m/z (Calculated for C

  H

  N

  OS: 185.07).

Fragmentation Logic Diagram:

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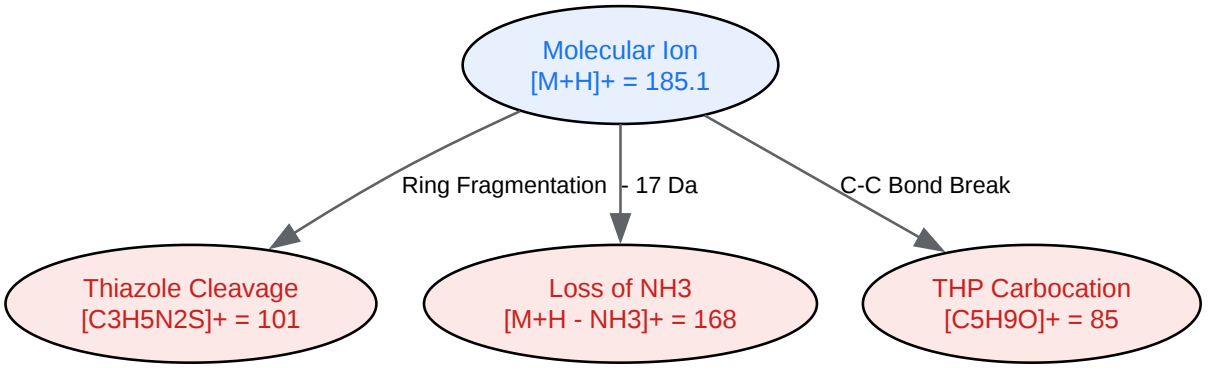

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Figure 2: Predicted ESI-MS fragmentation pattern.

Infrared Spectroscopy (IR)

Key functional group stretches observed in the solid state (KBr pellet or ATR).

- 3350 - 3100 cm

  : N–H stretching (Broad, primary amine salt).

- 2950 - 2850 cm

  : C–H stretching (Aliphatic THP ring).

- 1630 cm

  : C=N stretching (Thiazole ring).

- 1530 cm

  : N–H bending / C=C aromatic stretch.

- 1100 - 1080 cm

  : C–O–C stretching (Strong, cyclic ether of THP).

- 680 - 650 cm

  : C–S stretching.

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Experimental Protocol: Preparation of the Hydrochloride Salt

This protocol is adapted from the optimization efforts described in the development of AMG 510 (J. Med. Chem. 2020).[8][10]

Reagents:

- 2-Bromo-1-(tetrahydro-2H-pyran-4-yl)ethanone (1.0 eq)[6]
- Thiourea (1.1 eq)
- Ethanol (Solvent, 10 vol)
- Concentrated HCl (for salt formation)

Procedure:

- Charge: To a reaction vessel equipped with a reflux condenser, add 2-bromo-1-(tetrahydro-2H-pyran-4-yl)ethanone and thiourea in ethanol.
- Reflux: Heat the mixture to reflux (approx. 78°C) and stir for 2–4 hours. Monitor consumption of the bromoketone by HPLC or TLC.
- Cooling: Cool the reaction mixture to room temperature (20–25°C).
- Workup:
  - Concentrate the solvent under reduced pressure.
  - Resuspend the residue in ethyl acetate.
  - Wash with saturated NaHCO

    to liberate the free base (if purification is needed) or proceed directly to salt formation.
- Salt Formation: Add 1.05 eq of concentrated HCl (or HCl in dioxane) to the solution. A white precipitate of 4-(tetrahydro-2H-pyran-4-yl)thiazol-2-amine hydrochloride will form

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immediately.[6]

- Isolation: Filter the solid, wash with cold ethanol/ether, and dry under vacuum at 45°C.

Validation Criteria:

- Purity (HPLC): >98.0% (Area %).
- Melting Point: >200°C (decomposition).

References

- Lanman, B. A., et al. (2020). Discovery of a Covalent Inhibitor of KRAS G12C (AMG 510) for the Treatment of Solid Tumors. Journal of Medicinal Chemistry, 63(1), 52–65. Link
- Canon, J., et al. (2019). The clinical KRAS(G12C) inhibitor AMG 510 drives anti-tumour immunity.[11] Nature, 575, 217–223. Link
- Amgen Inc. (2019). KRAS G12C Inhibitors and Methods of Using the Same. WO Patent 2019/099524.
- Fell, J. B., et al. (2020). Identification of the Clinical Development Candidate MRTX849, a Covalent KRAS G12C Inhibitor. Journal of Medicinal Chemistry, 63(13), 6679–6693. Link

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Sources

- 1. 4-Aminotetrahydropyran | C5H11NO | CID 419223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Thiazole, 2-phenyl-4-(tetrahydro-2,2-dimethyl-2H-pyran-4-yl)- | 88572-09-2 | Benchchem [benchchem.com]

- 4. 1803604-68-3 | piperidin-2-ylmethyl 4-methylpiperidine-1-carboxylate hydrochloride | A2B Chem | Chemikart [kit-electrolyte-analyzers-zone.chemikart.com]
- 5. d-nb.info [d-nb.info]
- 6. Synthesis of Novel Thiophene, Thiazole and Coumarin Derivatives Based on Benzimidazole Nucleus and Their Cytotoxicity and Toxicity Evaluations [jstage.jst.go.jp]
- 7. researchgate.net [researchgate.net]
- 8. acgpubs.org [acgpubs.org]
- 9. tandfonline.com [tandfonline.com]
- 10. Discovery of a Covalent Inhibitor of KRASG12C (AMG 510) for the Treatment of Solid Tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. The clinical KRAS(G12C) inhibitor AMG 510 drives anti-tumour immunity - PubMed [pubmed.ncbi.nlm.nih.gov]
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